

Application Note: Synthesis of 2-Ethynylpiperidine Hydrochloride Derivatives for Drug Discovery

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Compound of Interest

Compound Name: 2-Ethynylpiperidine hydrochloride

CAS No.: 1380680-53-4

Cat. No.: B1401486

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Abstract

The 2-ethynylpiperidine scaffold represents a high-value pharmacophore in medicinal chemistry, serving as a rigidified linker and a precursor for triazole-based peptidomimetics via "Click" chemistry. This Application Note provides a validated, step-by-step protocol for the synthesis of **2-ethynylpiperidine hydrochloride** starting from commercially available pipecolic acid. Unlike traditional methods that risk racemization, this guide prioritizes the Bestmann-Ohira homologation strategy to preserve stereochemical integrity at the

-carbon. We further detail downstream derivatization strategies, including Sonogashira coupling and CuAAC (Copper-Catalyzed Azide-Alkyne Cycloaddition), to accelerate library generation for CNS and oncology targets.

Introduction & Strategic Analysis

The Role in Drug Discovery

Piperidine rings are ubiquitous in FDA-approved therapeutics, appearing in over 70 marketed drugs including antihistamines (fexofenadine) and opioids (fentanyl). The introduction of an ethynyl group at the C2 position offers distinct advantages:

- **Stereoelectronic Effects:** The alkyne moiety introduces rigidity and unique electronic properties without significantly increasing lipophilicity (CLogP).
- **Bioisosterism:** The terminal alkyne can serve as a metabolic handle or a bioisostere for nitriles and carbonyls.
- **Synthetic Utility:** It acts as a "staple" for fragment-based drug discovery (FBDD), allowing rapid coupling to diverse aromatic systems.

Retrosynthetic Logic

To synthesize **2-ethynylpiperidine hydrochloride (4)**, we adopt a retrosynthetic approach that minimizes steps and maximizes enantiopurity.

- **Target:** 2-Ethynylpiperidine HCl.
- **Precursor:** tert-Butyl 2-ethynylpiperidine-1-carboxylate (3).[\[1\]](#)
- **Key Transformation:** One-carbon homologation of tert-butyl 2-formylpiperidine-1-carboxylate (2).
- **Starting Material:** N-Boc-pipecolic acid (1) (available in R, S, or racemic forms).

Critical Decision Point: We select the Bestmann-Ohira reagent (BOR) over the Corey-Fuchs reaction. The Corey-Fuchs method requires strong bases (

-BuLi) which can deprotonate the

-proton of the aldehyde, leading to racemization of the chiral center. The BOR method proceeds under mild basic conditions (K

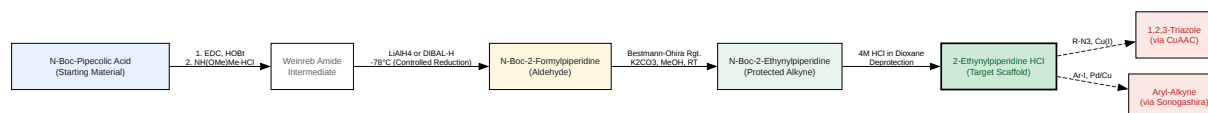
CO

, MeOH), preserving the stereocenter.

Experimental Protocols

Workflow Visualization

The following diagram outlines the optimized synthetic pathway and downstream applications.



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Figure 1: Step-wise synthetic route from N-Boc-pipecolic acid to 2-ethynylpiperidine HCl, highlighting the Bestmann-Ohira homologation strategy.

Step-by-Step Synthesis

Step 1: Synthesis of N-Boc-2-formylpiperidine (The Aldehyde)

Rationale: Direct reduction of the carboxylic acid to the aldehyde is difficult to control. We proceed via the Weinreb amide to prevent over-reduction to the alcohol.

Reagents: N-Boc-pipecolic acid (10.0 g, 43.6 mmol), N,O-Dimethylhydroxylamine HCl (1.2 eq), EDC·HCl (1.2 eq), HOBt (1.2 eq), DIPEA (3.0 eq), DCM (anhydrous), LiAlH

(1.0 M in THF).

- Amide Formation: Dissolve N-Boc-pipecolic acid in DCM (100 mL) at 0°C. Add EDC·HCl, HOBt, and DIPEA. Stir for 15 min. Add N,O-Dimethylhydroxylamine HCl. Warm to RT and stir overnight.
- Workup: Wash with 1M HCl, sat. NaHCO

, and brine. Dry over Na

SO

and concentrate to yield the Weinreb amide (typically >90% yield).

- Reduction: Dissolve the Weinreb amide (5.0 g) in anhydrous THF (50 mL) under Argon. Cool to -78°C.^{[2][3]}

- Addition: Dropwise add LiAlH

(1.2 eq) over 20 min. Crucial: Maintain temp < -70°C to prevent over-reduction.

- Quench: After 1 h, quench with sat. KHSO

at -78°C. Warm to RT, extract with Et

O.

- Yield: ~85% of crude aldehyde (used immediately to prevent racemization/oxidation).

Step 2: Bestmann-Ohira Homologation (The Alkyne)

Rationale: This step installs the triple bond. The Bestmann-Ohira reagent (dimethyl 1-diazo-2-oxopropylphosphonate) generates the active dimethyl diazomethylphosphonate species in situ via methanolysis.

Reagents: N-Boc-2-formylpiperidine (from Step 1), Bestmann-Ohira Reagent (1.2 eq), K

CO

(2.0 eq), Methanol (anhydrous).

- Setup: In a flame-dried flask, dissolve the crude aldehyde (3.0 g, ~14 mmol) in anhydrous MeOH (30 mL).

- Reaction: Add K

CO

(3.8 g, 28 mmol). Then, add Bestmann-Ohira reagent (3.2 g, 16.8 mmol) dropwise.

- Conditions: Stir at Room Temperature for 4–12 hours. Monitor by TLC (Hexane:EtOAc 4:1). The aldehyde spot will disappear, and a less polar spot (alkyne) will appear.

- Workup: Dilute with Et
O (100 mL), wash with sat. NaHCO
(2x) and brine.
- Purification: Flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).
- Characterization:
H NMR should show a terminal alkyne proton triplet (
Hz) around
2.1–2.3 ppm.

Step 3: Deprotection to Hydrochloride Salt

Rationale: Removal of the Boc group must be quantitative. HCl/Dioxane is preferred over TFA to directly obtain the stable hydrochloride salt.

Reagents: N-Boc-2-ethynylpiperidine, 4M HCl in Dioxane.

- Dissolution: Dissolve the purified Boc-alkyne (2.0 g) in dry 1,4-dioxane (5 mL) or Et
O (10 mL).
- Acidification: Add 4M HCl in Dioxane (10 mL, excess) dropwise at 0°C.
- Precipitation: Stir at RT for 2–4 hours. A white precipitate (the HCl salt) will form.
- Isolation: Filter the solid under N
or dilute with excess Et
O and decant. Wash the solid with cold Et
O (3x) to remove Boc byproducts.
- Drying: Dry under high vacuum to yield **2-ethynylpiperidine hydrochloride** as a white, hygroscopic solid.

Quality Control & Characterization

Specification Table

Parameter	Acceptance Criteria	Method
Appearance	White to off-white solid	Visual
Purity	>95% (Area %)	HPLC (C18, ACN/H2O + 0.1% TFA)
Identity	Matches Reference	¹ H NMR (DMSO- d ₆)
Chiral Purity	>98% ee (if chiral SM used)	Chiral HPLC (Chiralpak AD-H)
Water Content	<1.0%	Karl Fischer

Key NMR Signals (Free Base in CDCl₃)

- Terminal Alkyne (C-H):
2.25 ppm (d, 2H, 1H).
1.4–1.9 ppm (CH₂) and 2.6–2.9 ppm (N-CH₂).
- Chiral Methine (C2-H):
3.40–3.50 ppm (m, 1H).
- Ring Protons: Multiplets at
1.4–1.9 ppm (CH₂) and 2.6–2.9 ppm (N-CH₂).

Derivatization Applications

The 2-ethynylpiperidine scaffold is a versatile "Click" handle.

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

Protocol:

- Suspend 2-ethynylpiperidine HCl (1.0 eq) and the desired Azide (R-N₃), 1.0 eq) in t-BuOH/H₂O (1:1).
- Add CuSO₄ · 5H₂O (5 mol%) and Sodium Ascorbate (10 mol%).
- Stir at RT for 2–12 h.
- Result: 1,4-disubstituted 1,2,3-triazole.^[4] This motif mimics a trans-amide bond and is highly stable in vivo.

Sonogashira Coupling

Protocol:

- Combine 2-ethynylpiperidine HCl, Aryl Iodide (Ar-I), Pd(PPh₃)₄ (5 mol%), and CuI (2 mol%) in DMF/TEA (3:1).
- Degas with Argon. Heat to 60°C for 4 h.

- Result: 2-(Arylethynyl)piperidine. Useful for extending the carbon skeleton into hydrophobic pockets of the target protein.

Safety & Handling

- Bestmann-Ohira Reagent: While safer than isolated diazo compounds, it generates diazo species in situ. Run reactions in a fume hood.
- HCl in Dioxane: Corrosive and moisture sensitive. Handle with gloves and dispense under inert atmosphere.
- Storage: **2-Ethynylpiperidine hydrochloride** is hygroscopic. Store in a desiccator at -20°C.

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